

Application Notes and Protocols: The Use of Methylnadic Anhydride in Filament Winding Applications

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Compound of Interest

Compound Name: Methylnadic anhydride

Cat. No.: B15677487

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Introduction

Methylnadic anhydride (MNA) is a liquid alicyclic anhydride that serves as a high-performance curing agent for epoxy resins.^[1] Its unique chemical structure imparts a desirable combination of properties to the cured resin system, making it particularly well-suited for demanding applications such as filament winding.^[1] This process, used to create strong, lightweight composite structures, requires a resin system with specific characteristics, many of which are achieved through the use of MNA.^[1]

In filament winding, continuous fibers are impregnated with a resin and wound onto a rotating mandrel.^[1] The resin must possess a low viscosity to ensure thorough fiber wet-out, a long pot life to accommodate the winding process, and, upon curing, provide excellent mechanical and thermal properties to the final composite part.^[1] MNA-cured epoxy systems excel in these areas, offering low initial viscosity, extended working times, and high glass transition temperatures (Tg), which translate to superior performance at elevated temperatures.^[1]

These application notes provide a comprehensive overview of the role of MNA in filament winding, including its chemical properties, formulation guidelines, and the resulting characteristics of the cured composite. Detailed experimental protocols are also provided for the preparation and evaluation of MNA-cured epoxy resins for filament winding applications.

Data Presentation

The following tables summarize the typical properties of **Methylnadic Anhydride** and its performance in epoxy formulations relevant to filament winding.

Table 1: Typical Properties of **Methylnadic Anhydride** (MNA)

Property	Value	Units
Appearance	Colorless to pale yellow liquid	-
Molecular Weight	178.2	g/mol
Specific Gravity @ 25°C	1.245	-
Viscosity @ 25°C	175-225	cP
Flash Point (Cleveland open cup)	135	°C
Boiling Point	213 (115 @ 10 mm Hg)	°C

Table 2: Typical Performance of MNA-Cured Epoxy Resin Systems

Property	Value	Units
Mix Viscosity @ 25°C	500 - 1500	mPa·s
Pot Life @ 25°C	> 6	hours
Glass Transition Temperature (Tg)	145 - 200+	°C
Tensile Strength	80 - 90	MPa
Tensile Modulus	3.0 - 3.5	GPa
Flexural Strength	120 - 130	MPa
Flexural Modulus	3.0 - 3.5	GPa
Interlaminar Shear Strength (ILSS)	Enhanced by 18.9% (compared to unmodified resin)	%

Experimental Protocols

Protocol 1: Preparation of MNA-Cured Epoxy Resin System

This protocol outlines the steps for preparing an MNA-cured epoxy resin system for filament winding.

Materials:

- Epoxy Resin (e.g., Bisphenol A based)
- **Methylnadic Anhydride (MNA)**
- Accelerator (e.g., tertiary amine like Benzyl Dimethylamine - BDMA)
- Mixing container
- Stirring rod or mechanical mixer
- Weighing scale (accurate to 0.01g)

- Vacuum chamber (optional, for degassing)

Procedure:

- **Formulation Calculation:** Determine the required amounts of epoxy resin, MNA, and accelerator. The amount of MNA is typically expressed in parts per hundred of resin (phr). A common starting point is a stoichiometric ratio of anhydride groups to epoxy groups.
- **Mixing:** a. Preheat the epoxy resin to a slightly elevated temperature (e.g., 40-50°C) to reduce its viscosity if necessary. b. Add the calculated amount of MNA to the epoxy resin. c. Mix thoroughly until a homogeneous mixture is obtained. d. Add the accelerator to the resin-anhydride mixture. The concentration of the accelerator will influence the pot life and cure rate. e. Continue mixing until the accelerator is fully dispersed.
- **Degassing (Optional):** To remove any entrapped air bubbles from the mixing process, place the resin mixture in a vacuum chamber and apply a vacuum until the bubbling subsides.

Protocol 2: Wet Filament Winding Process

This protocol describes the general steps for wet filament winding using the prepared MNA-cured epoxy resin.

Equipment:

- Filament winding machine
- Mandrel
- Fiber reinforcement (e.g., glass, carbon, or aramid fibers)
- Resin bath
- Curing oven

Procedure:

- **Machine Setup:** a. Mount the mandrel on the filament winding machine. b. Set up the fiber delivery system and the resin bath.

- **Resin Bath Preparation:** Fill the resin bath with the prepared MNA-cured epoxy resin system. Maintain the resin at a controlled temperature (e.g., 25-30°C) to ensure consistent viscosity.
- **Fiber Impregnation:** Thread the fiber reinforcement through the resin bath to ensure complete and uniform impregnation.
- **Winding:** a. Attach the impregnated fibers to the rotating mandrel. b. Begin the winding process, controlling the winding speed (e.g., 30 r/min) and the payout eye movement to achieve the desired winding angle and laminate thickness.^[2] c. Maintain a constant fiber tension (e.g., 35-40 N) during winding to ensure good compaction and minimize voids.^[2]
- **Curing:** a. Once winding is complete, place the wound mandrel in a curing oven. b. Follow a predetermined cure cycle. A typical cycle involves an initial cure at a lower temperature (e.g., 2-4 hours at 80-120°C) followed by a post-cure at a higher temperature (e.g., 2-4 hours at 140-180°C) to achieve full cross-linking and optimal mechanical properties.^{[1][3]}
- **Demolding:** After the curing cycle is complete and the part has cooled to room temperature, extract the mandrel from the finished composite part.

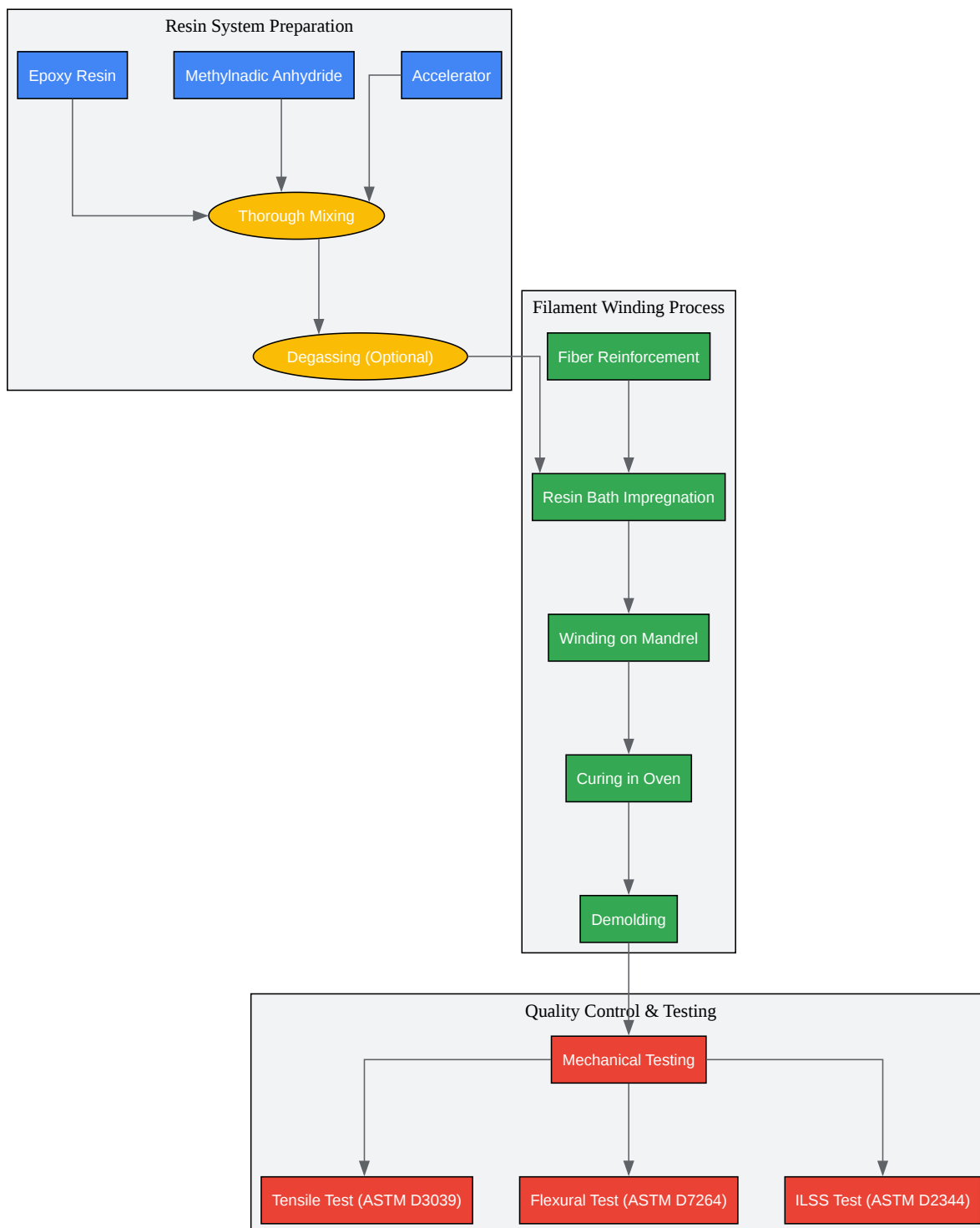
Protocol 3: Mechanical Testing of Filament Wound Composites

This protocol outlines the standard test methods for evaluating the mechanical properties of the fabricated filament wound composites.

Test Methods:

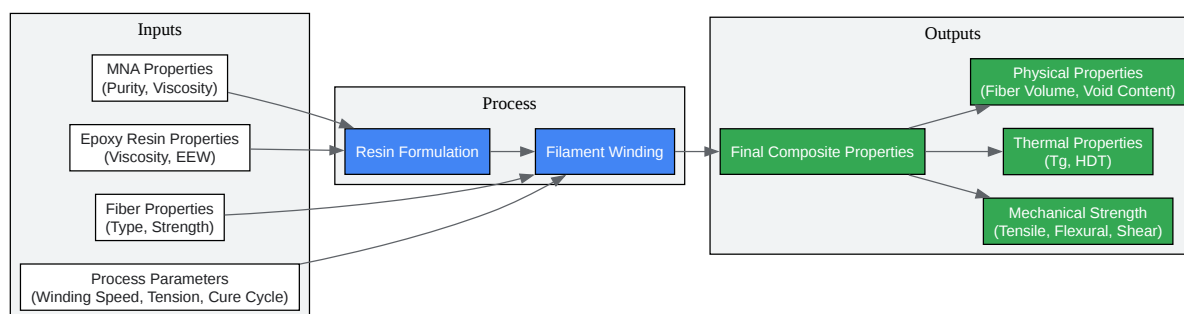
- **Tensile Properties:** Determined according to ASTM D3039.^{[2][4][5][6][7]} This test provides tensile strength, modulus of elasticity, and Poisson's ratio.
- **Flexural Properties:** Determined according to ASTM D7264.^{[8][9][10][11][12]} This test measures the flexural strength and modulus of the composite.
- **Interlaminar Shear Strength (ILSS):** Determined using the short-beam strength test according to ASTM D2344.^{[13][14][15][16][17]} This test is indicative of the adhesion between the layers of the composite.

Mandatory Visualizations



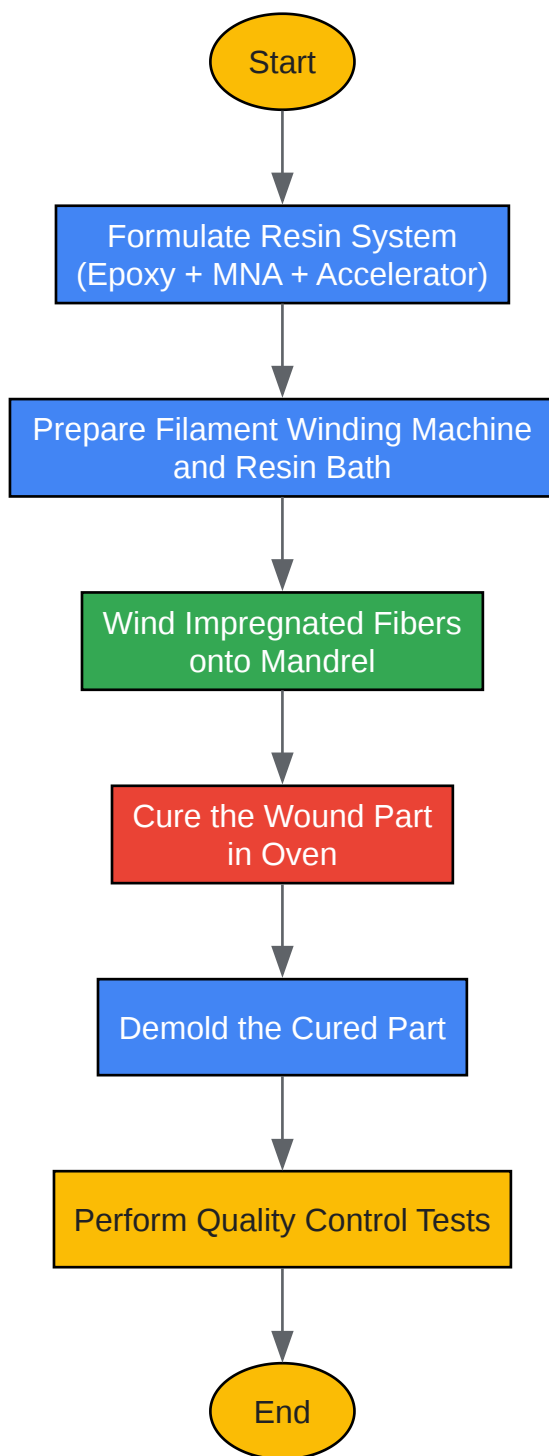
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Caption: Experimental workflow for MNA-based filament winding.



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Caption: Relationship between inputs, process, and outputs.



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